

# Proper Disposal of 2-Nitronaphthalene: A Step-by-Step Guide

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## Compound of Interest

Compound Name: 2-Nitronaphthalene

Cat. No.: B181648

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Ensuring the safe and compliant disposal of **2-Nitronaphthalene** is critical for laboratory safety and environmental protection. This substance is classified as a flammable solid, a suspected human carcinogen, and is toxic to aquatic life with long-lasting effects.[1][2][3][4] Adherence to proper disposal protocols is mandatory to mitigate these risks.

## Immediate Safety and Handling Precautions

Before handling or disposing of **2-Nitronaphthalene**, it is essential to be familiar with its hazards. The compound is a combustible solid that can form explosive mixtures with air in dust form.[1][2] It may cause cancer and can lead to the formation of methemoglobin if absorbed into the body.[1][5]

Personal Protective Equipment (PPE): Always wear the following appropriate personal protective equipment when handling **2-Nitronaphthalene**:

- Gloves: Chemical-resistant gloves.
- Protective Clothing: Flame-retardant, antistatic protective clothing.[3]
- Eye/Face Protection: Safety goggles or a face shield.[1][5]
- Respiratory Protection: Use a P2 filter respirator for harmful particles, especially when dealing with powders or dust.[1][5][6]

Work should be conducted in a well-ventilated area, and all sources of ignition, such as open flames or sparks, must be eliminated.[1][3] Use non-sparking tools for handling.[1]

## Spill Management Protocol

In the event of a spill, immediate and careful action is required to contain the substance and prevent exposure or environmental release.

### Step-by-Step Spill Cleanup:

- **Evacuate and Isolate:** For a large spill, consider an initial downwind evacuation of at least 100 meters (330 feet).[6] Isolate the spill area immediately.[6]
- **Control Dust:** Prevent the dispersion of dust.[5] If appropriate, moisten the spilled solid with water first to prevent it from becoming airborne.[1][6]
- **Containment:**
  - **Small Dry Spill:** With a clean, spark-proof shovel, carefully place the material into a clean, dry, and covered container for disposal.[6][7]
  - **Large Spill:** Wet the material down with water and create a dike for later disposal.[6] Prevent the spill from entering waterways, sewers, basements, or confined areas.[3][6]
- **Collect Spillage:** Carefully sweep the spilled substance into a suitable, covered container.[1][5]
- **Decontamination:** Clean the affected area thoroughly.
- **Disposal:** The collected material must be treated as hazardous waste and disposed of promptly in accordance with all applicable regulations.[1]

## Waste Disposal Procedure

**2-Nitronaphthalene** and its container must be disposed of as hazardous waste.[2] Do not mix it with other waste streams.[3]

### Step-by-Step Disposal Guide:

- **Waste Collection:** Collect waste **2-Nitronaphthalene**, including any contaminated materials (like absorbent pads from a spill), in its original container or a designated, compatible, and properly sealed hazardous waste container.[\[3\]](#)[\[7\]](#)
- **Labeling:** Clearly label the waste container with "Hazardous Waste" and the chemical name "**2-Nitronaphthalene**." Ensure the label includes all relevant hazard pictograms (e.g., Health Hazard, Environmental Hazard).[\[4\]](#)
- **Storage:** Store the sealed waste container in a designated, locked, cool, dry, and well-ventilated secondary containment area away from incompatible substances.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- **Arrange for Professional Disposal:** Contact a certified hazardous waste disposal company to arrange for pickup and disposal. This material must be disposed of at an approved waste disposal plant or an appropriate treatment and disposal facility.[\[1\]](#)[\[3\]](#)[\[8\]](#) Do not attempt to dispose of this chemical down the drain or in regular trash.[\[3\]](#)
- **Container Disposal:** Handle uncleaned, empty containers in the same manner as the product itself.[\[3\]](#)

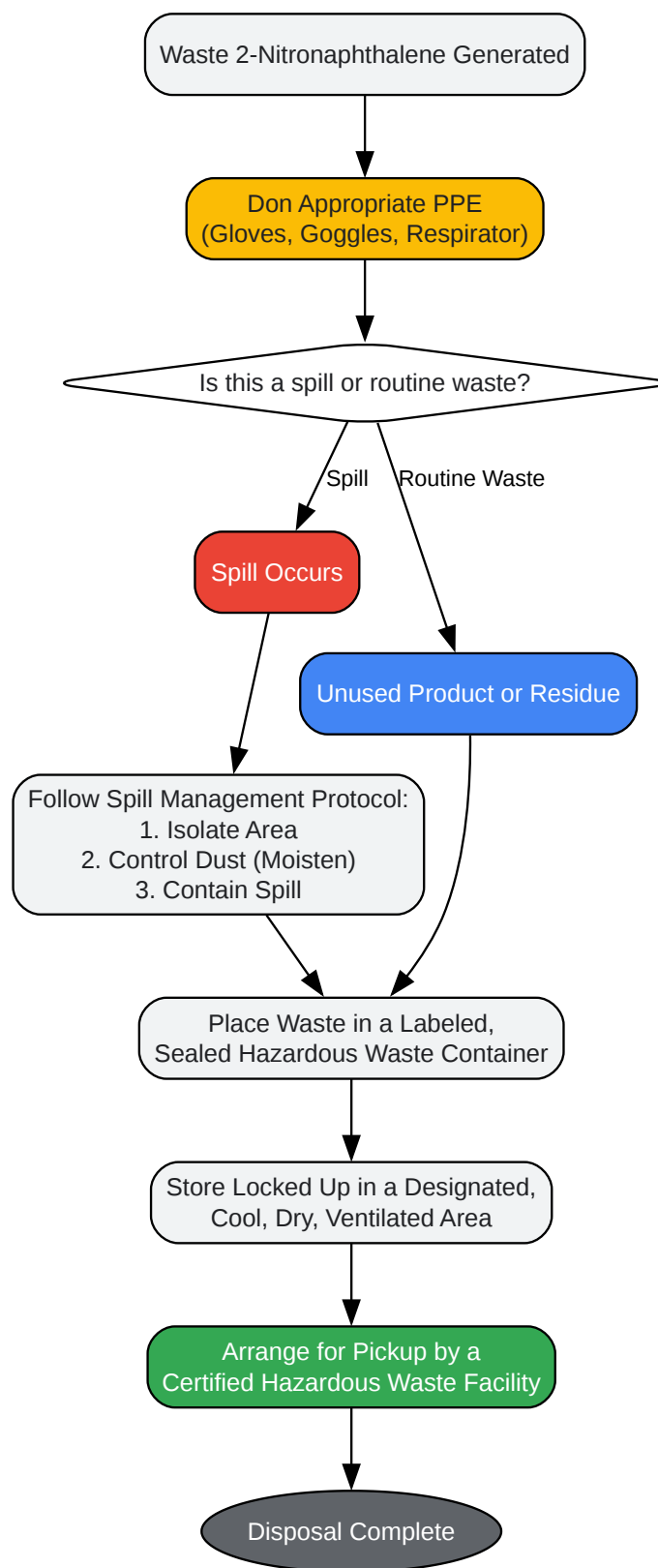
## Key Chemical and Safety Data

The following table summarizes important quantitative data for **2-Nitronaphthalene**.

Parameter	Value	Reference
UN Number	2538	<a href="#">[3]</a> <a href="#">[4]</a>
UN Hazard Class	4.1 (Flammable Solid)	<a href="#">[3]</a> <a href="#">[5]</a>
UN Packing Group	III	<a href="#">[5]</a>
GHS Hazard Statements	H350 (May cause cancer), H411 (Toxic to aquatic life with long lasting effects), H228 (Flammable solid)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
LD50 (Oral, rabbit)	2650 mg/kg	<a href="#">[7]</a>
LD50 (Oral, rat)	4400 mg/kg	<a href="#">[7]</a>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **2-Nitronaphthalene**.



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## References

- 1. echemi.com [echemi.com]
- 2. Page loading... [wap.guidechem.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. 2-Nitronaphthalene - Wikipedia [en.wikipedia.org]
- 5. ICSC 1504 - 2-NITRONAPHTHALENE [inchem.org]
- 6. 2-Nitronaphthalene | C<sub>10</sub>H<sub>7</sub>NO<sub>2</sub> | CID 11392 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
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